

long-term stability of NOX2-IN-2 diTFA stock solutions

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Compound of Interest

Compound Name: NOX2-IN-2 diTFA

Cat. No.: B15576328

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Technical Support Center: NOX2-IN-2 diTFA

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **NOX2-IN-2 diTFA** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **NOX2-IN-2 diTFA** stock solutions?

A1: Based on supplier recommendations, the stability of **NOX2-IN-2 diTFA** stock solutions is dependent on the storage temperature. For long-term storage, it is advised to store aliquots at -80°C. For shorter-term storage, -20°C is acceptable. It is crucial to use sealed storage containers to protect the compound from moisture.^[1]

Q2: How long can I store **NOX2-IN-2 diTFA** stock solutions?

A2: The recommended storage duration for **NOX2-IN-2 diTFA** stock solutions is as follows:

- At -80°C, the stock solution is stable for up to 6 months.^[1]
- At -20°C, the stock solution should be used within 1 month.^[1]

It is best practice to prepare fresh solutions for critical experiments or after prolonged storage.

Q3: What is the recommended solvent for preparing **NOX2-IN-2 diTFA** stock solutions?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **NOX2-IN-2 diTFA**.^[1] The solubility in DMSO is 125 mg/mL (178.68 mM).^[1] For optimal solubility, ultrasonic assistance may be necessary.^[1] It is important to use newly opened or anhydrous DMSO as the compound is hygroscopic and the presence of water can significantly impact solubility.^[1]

Q4: How does **NOX2-IN-2 diTFA** inhibit the NOX2 enzyme?

A4: **NOX2-IN-2 diTFA** is a potent inhibitor of the NADPH oxidase 2 (NOX2) enzyme complex.^{[1][2]} It functions by targeting the protein-protein interaction between the p47phox and p22phox subunits, which is a critical step for the assembly and activation of the NOX2 complex.^{[1][2]} By disrupting this interaction, the inhibitor prevents the production of reactive oxygen species (ROS) derived from NOX2.^{[1][2]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate observed in stock solution upon thawing.	1. The compound has low solubility in the chosen solvent at lower temperatures. 2. The concentration of the stock solution is too high. 3. The solvent has absorbed water, reducing its solvating power.	1. Gently warm the solution to 37°C and vortex to redissolve the compound. 2. Prepare a new stock solution at a lower concentration. 3. Use fresh, anhydrous DMSO for preparing new stock solutions. [1]
Inconsistent experimental results using the same stock solution.	1. The stock solution has degraded due to improper storage or multiple freeze-thaw cycles. 2. The compound has precipitated out of solution.	1. Prepare fresh stock solution from solid compound. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. 2. Before use, ensure the compound is fully dissolved by visual inspection and gentle warming/vortexing if necessary.
Loss of inhibitory activity.	1. The stock solution has exceeded its recommended storage time. 2. The compound has degraded due to exposure to light or elevated temperatures.	1. Discard the old stock solution and prepare a fresh one. Refer to the recommended storage durations in the table below. 2. Store stock solutions protected from light and always keep them at the recommended storage temperature.

Quantitative Data Summary

The following table summarizes the recommended storage conditions and stability data for **NOX2-IN-2 diTFA** stock solutions based on information from the supplier.

Parameter	Recommendation	Reference
Recommended Solvent	DMSO	[1]
Solubility in DMSO	125 mg/mL (178.68 mM)	[1]
Storage Temperature	-80°C (long-term) or -20°C (short-term)	[1]
Stability at -80°C	Up to 6 months	[1]
Stability at -20°C	Up to 1 month	[1]
Solid Compound Storage	4°C, sealed from moisture	[1]

Experimental Protocols

While specific experimental data on the long-term stability of **NOX2-IN-2 diTFA** from independent studies is not readily available, a general protocol for assessing the stability of a small molecule inhibitor in solution can be followed.

Protocol: Assessment of Stock Solution Stability by HPLC-UV

Objective: To determine the degradation of **NOX2-IN-2 diTFA** in a stock solution over time under specific storage conditions.

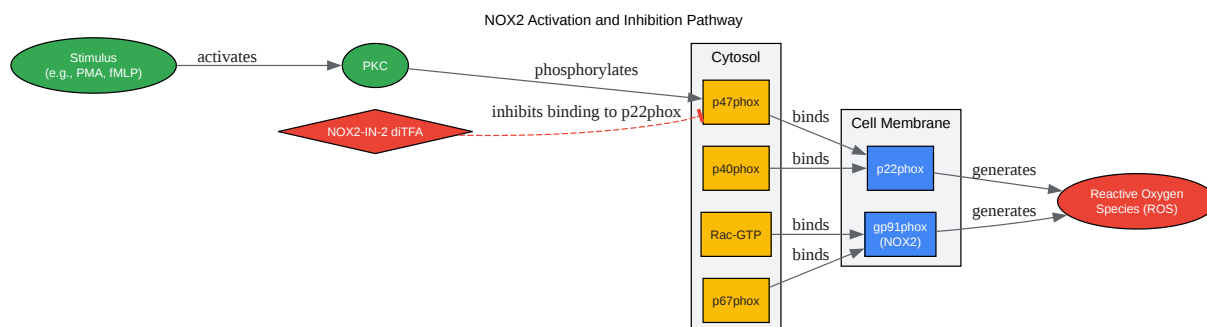
Materials:

- **NOX2-IN-2 diTFA** solid compound
- Anhydrous DMSO
- HPLC-grade acetonitrile
- HPLC-grade water
- Trifluoroacetic acid (TFA)
- HPLC system with a UV detector and a C18 column

Methodology:

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of **NOX2-IN-2 diTFA** in anhydrous DMSO (e.g., 10 mM).
- **Initial Analysis (Time 0):** Immediately after preparation, dilute an aliquot of the stock solution to a suitable concentration (e.g., 100 μ M) with an appropriate solvent mixture (e.g., 50:50 acetonitrile:water). Analyze this sample by HPLC-UV to obtain the initial peak area of the intact compound. This serves as the baseline (100% integrity).
- **Storage:** Aliquot the remaining stock solution into several sealed vials and store them under the desired conditions (e.g., -20°C, 4°C, room temperature).
- **Time-Point Analysis:** At regular intervals (e.g., 1 week, 2 weeks, 1 month, 3 months, 6 months), retrieve one aliquot from each storage condition.
- **Sample Preparation and Analysis:** Thaw the aliquot, dilute it in the same manner as the initial sample, and analyze it by HPLC-UV using the same method.
- **Data Analysis:** Compare the peak area of the intact **NOX2-IN-2 diTFA** at each time point to the initial peak area. The appearance of new peaks may indicate degradation products. Calculate the percentage of the remaining compound at each time point.

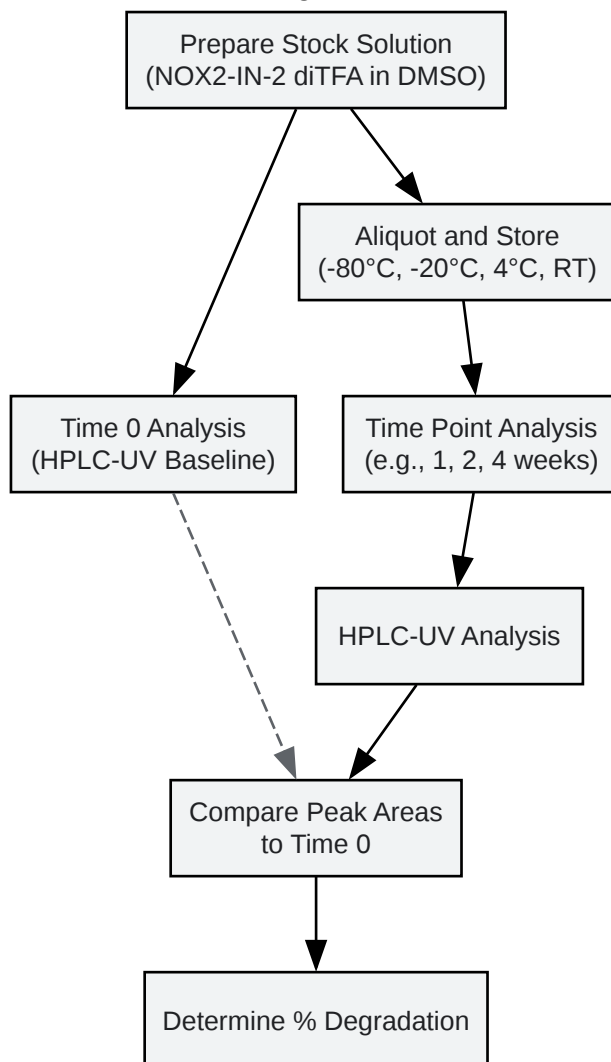
Visualizations



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Caption: NOX2 activation pathway and the inhibitory action of **NOX2-IN-2 diTFA**.

Workflow for Assessing Stock Solution Stability



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Caption: Experimental workflow for assessing the stability of **NOX2-IN-2 diTFA** stock solutions.

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References

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